

4-Chloro-3-sulfamoylbenzoic acid storage conditions sealed dry

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Compound Focus: 4-Chloro-3-sulfamoylbenzoic acid

CAS No.: 1205-30-7

Cat. No.: S591199

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Chemical Data and Storage Specifications

The table below summarizes the key identifying information and storage specifications for **4-Chloro-3-sulfamoylbenzoic acid**:

Property	Specification
CAS No.	1205-30-7 [1] [2]
Molecular Formula	C ₇ H ₆ ClNO ₄ S [1] [2]
Quality/Purity	98% [1]
Recommended Storage	Sealed in dry, Room Temperature [2]
Physical Form	Solid [1]
Melting Point	256-258 °C [1]

Safety and Handling Information

Proper handling is crucial due to potential hazards. The following safety information is based on supplier data [1] [2]:

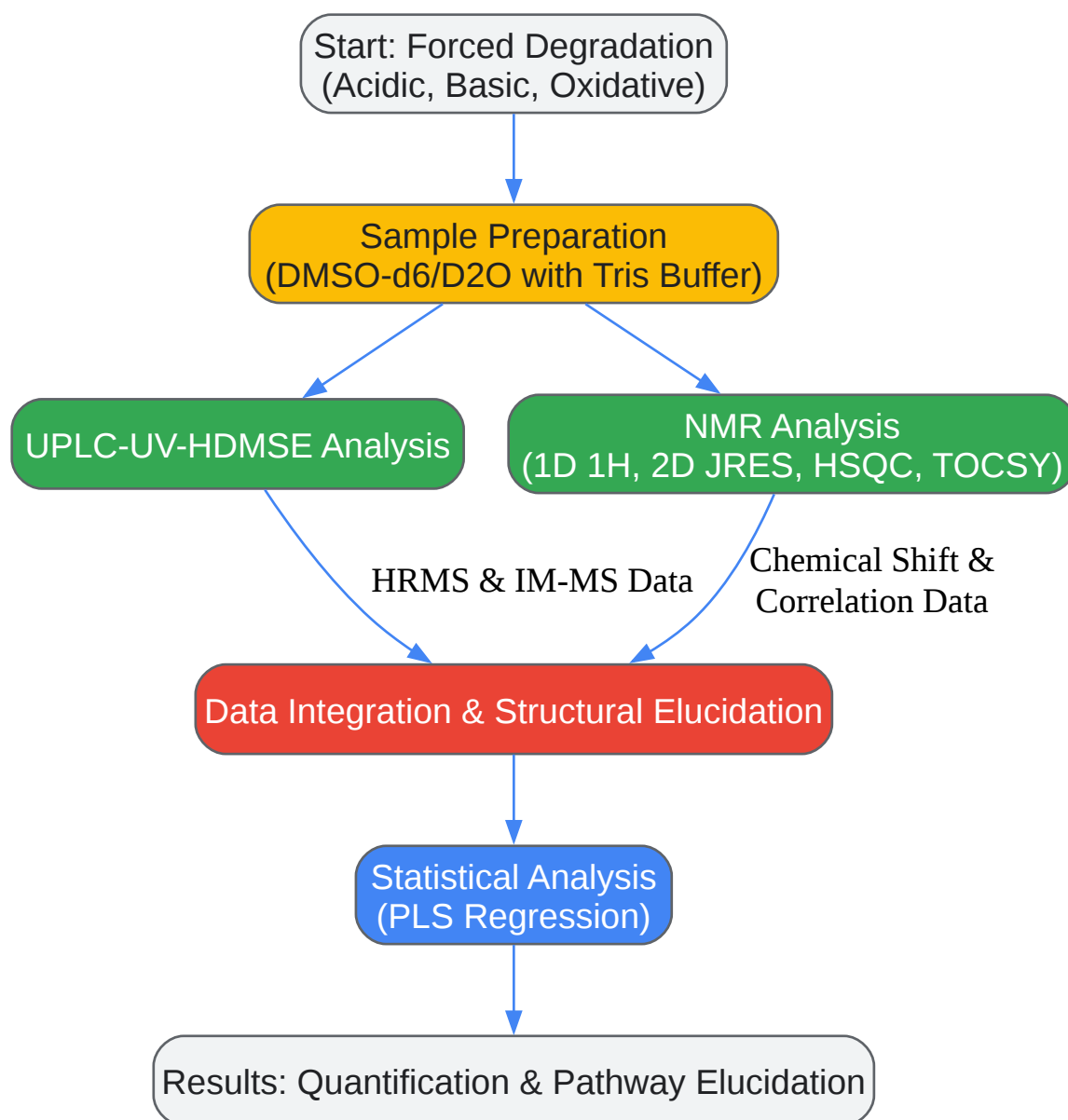
- **GHS Hazard Statements:** H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation) [2].
- **Target Organ:** Respiratory system [1].
- **Personal Protective Equipment (PPE):** Use gloves, eye protection, and a dust mask type N95 (US) [1].

In-Depth: Stability and Degradation Investigation

4-Chloro-3-sulfamoylbenzoic acid is not just a simple chemical; it is a known metabolite of the antihypertensive drug indapamide and can also appear as an impurity in drug formulations [1]. Investigating the stability and degradation pathways of such compounds is a critical activity in pharmaceutical development.

A sophisticated methodology for a complete understanding of drug degradation mixtures has been validated using indapamide, which decomposes into **4-Chloro-3-sulfamoylbenzoic acid** (referred to as **DP3** in the study) [3]. The workflow involves forced degradation studies under acidic, basic, and oxidative conditions, followed by advanced analytical techniques.

The following diagram illustrates the experimental workflow for the in-depth investigation of drug degradation mixtures, combining UPLC-UV-HDMSE and NMR analyses:



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Key Experimental Protocols

- **Sample Preparation for Multi-Technique Analysis** A critical step is preparing a sample compatible with both MS and NMR. The protocol uses a buffer system of **DMSO-d6/D2O (70:30, v/v) with 50 mM Tris buffer**. This ensures proper solubilization, pH adjustment to prevent chemical shift variations, and good shimming quality for NMR [3].
- **UPLC-UV-HDMSE Analysis**

- **Chromatography:** Ultra-Performance Liquid Chromatography (UPLC) with UV detection for profiling.
 - **Mass Spectrometry:** High-Resolution Mass Spectrometry (HRMS) coupled with Ion Mobility Spectrometry (IMS). The HDMSE data-independent acquisition mode is used, which alternates between low-energy (for precursor ions) and high-energy (for fragmentation) scans. IMS helps align fragment ions with their precursors via drift-time filtering [3].
 - **Quantification:** LC-UV calibration curves are established for the active pharmaceutical ingredient (API) with good linearity ($r^2 > 0.99$) [3].
- **NMR Experiments for Structural Confirmation** NMR is performed directly on the crude degradation mixture to confirm structures.
 - **1H-NMR:** Used for quantification (qNMR) and information on chemical shifts and multiplicity.
 - **2D-NMR:** Experiments like JRES (coupling constants), HSQC (^1H - ^{13}C correlation), and TOCSY (^1H - ^1H correlation) confirm atom connectivity. The Non-Uniform Sampling (NUS) method is applied to 2D experiments to gain resolution and reduce overlapping signals [3].
 - **Data Correlation with Statistical Analysis** Partial Least Squares (PLS) regression is used as a statistical tool to rapidly establish correlations between MS and NMR datasets when analyzing multiple degradation conditions simultaneously [3].

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References

1. 4-Chloro-3-sulfamoylbenzoic acid 98 1205-30-7 [sigmaaldrich.com]
2. 1205-30-7|4-Chloro-3-sulfamoylbenzoic acid [bldpharm.com]
3. A Deeper Investigation of Drug Degradation Mixtures ... [pmc.ncbi.nlm.nih.gov]

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